

Assessing the Immunogenic Profile of N1-Methylpseudouridine-Modified mRNA: A Comparative Guide

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Compound of Interest

Compound Name: N1-Aminopseudouridine

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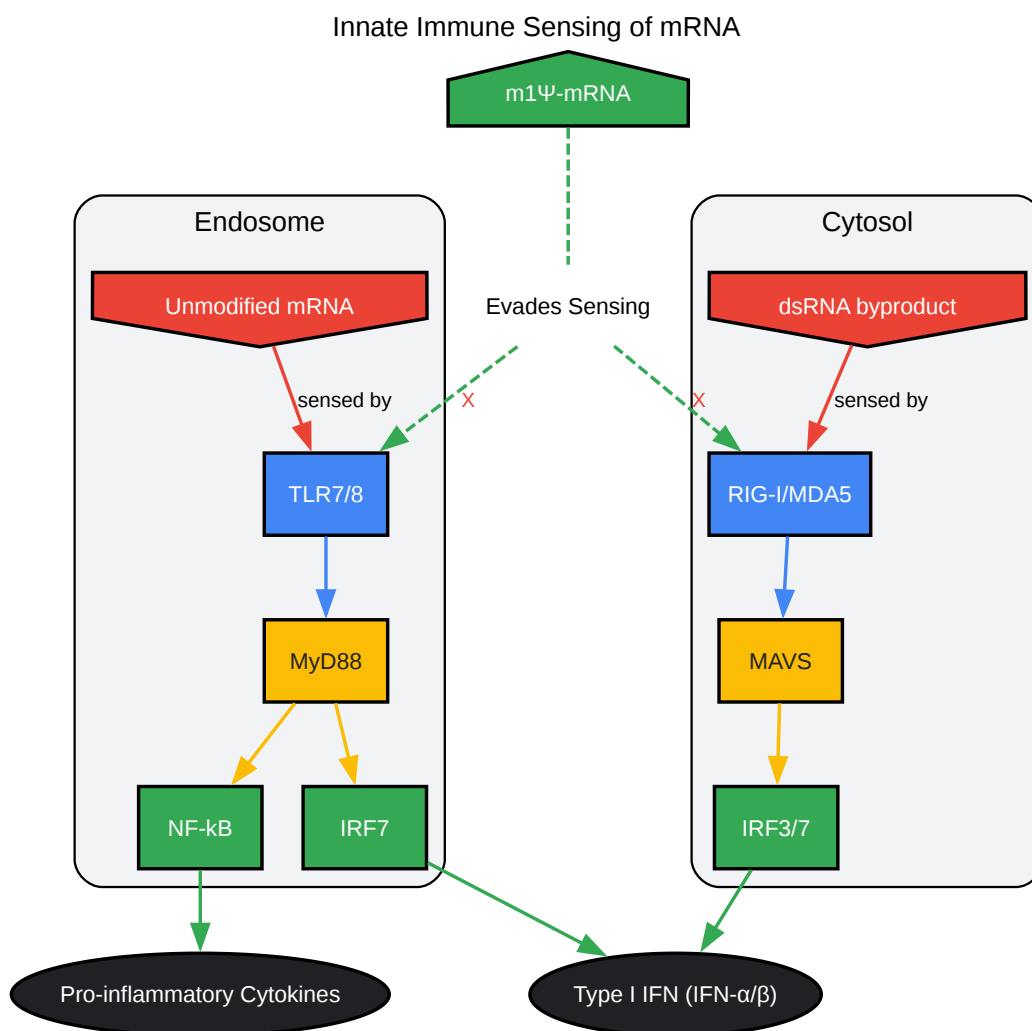
The advent of messenger RNA (mRNA) therapeutics and vaccines has revolutionized medicine, with nucleoside modification being a cornerstone of this success. Unmodified in vitro transcribed (IVT) mRNA is inherently immunogenic, capable of triggering innate immune responses that can lead to inflammation and reduced protein expression.[1][2][3] The incorporation of modified nucleosides, particularly N1-methylpseudouridine (m1Ψ), has proven to be a highly effective strategy to mitigate these effects.[4][5][6] This guide provides a comparative analysis of the immunogenic profile of m1Ψ-modified mRNA against other alternatives, supported by experimental data and detailed methodologies.

Innate Immune Recognition of mRNA and the Role of N1-Methylpseudouridine

The cellular innate immune system has evolved to recognize foreign RNA, such as that from viral pathogens. This recognition is mediated by a series of pattern recognition receptors (PRRs) including endosomal Toll-like receptors (TLR3, TLR7, and TLR8) and cytosolic sensors like retinoic acid-inducible gene I (RIG-I) and melanoma differentiation-associated protein 5 (MDA5).[3][7][8] Activation of these receptors by unmodified IVT mRNA, particularly through

contaminants like double-stranded RNA (dsRNA), initiates signaling cascades that lead to the production of type I interferons (IFN- α/β) and other pro-inflammatory cytokines such as TNF- α and IL-6.[9][10][11] This response can suppress translation of the therapeutic mRNA and may cause adverse effects.[8][10]

N1-methylpseudouridine modification is a critical innovation that allows synthetic mRNA to largely evade this immune surveillance.[4][5][12] The addition of a methyl group to the N1 position of pseudouridine is thought to sterically hinder the engagement of the mRNA with these immune sensors.[13] Consequently, m1 Ψ -modified mRNA demonstrates a significantly reduced capacity to activate TLRs and RIG-I, leading to lower induction of inflammatory cytokines and a substantial increase in protein translation.[4][13][14][15]



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Caption: Innate immune pathways activated by unmodified mRNA and evasion by m1Ψ-mRNA.

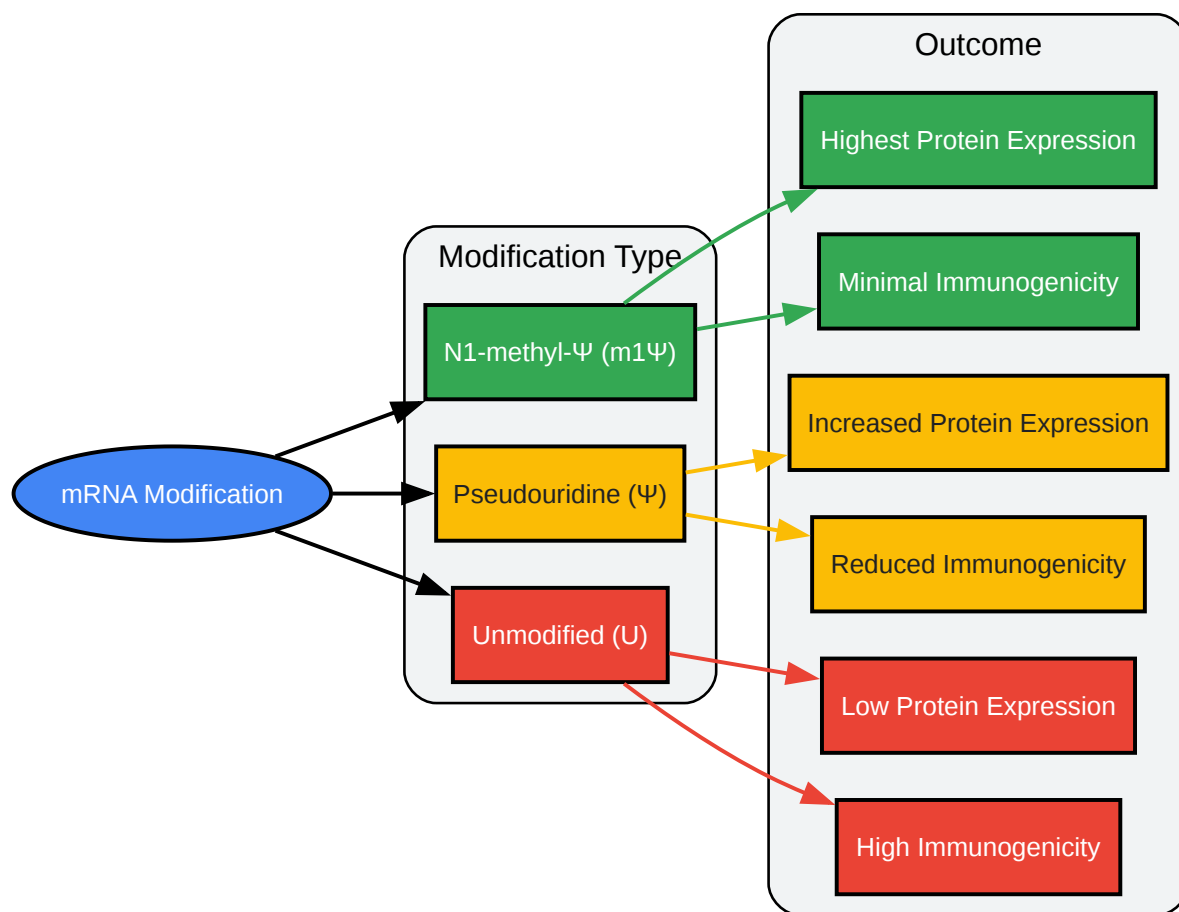
Comparative Performance of mRNA Modifications

The choice of nucleoside modification has a profound impact on the immunogenicity and translational efficiency of mRNA. While pseudouridine (Ψ) was an early breakthrough in reducing immune activation, N1-methylpseudouridine (m1 Ψ) has since been shown to be superior.[\[4\]](#)[\[5\]](#)

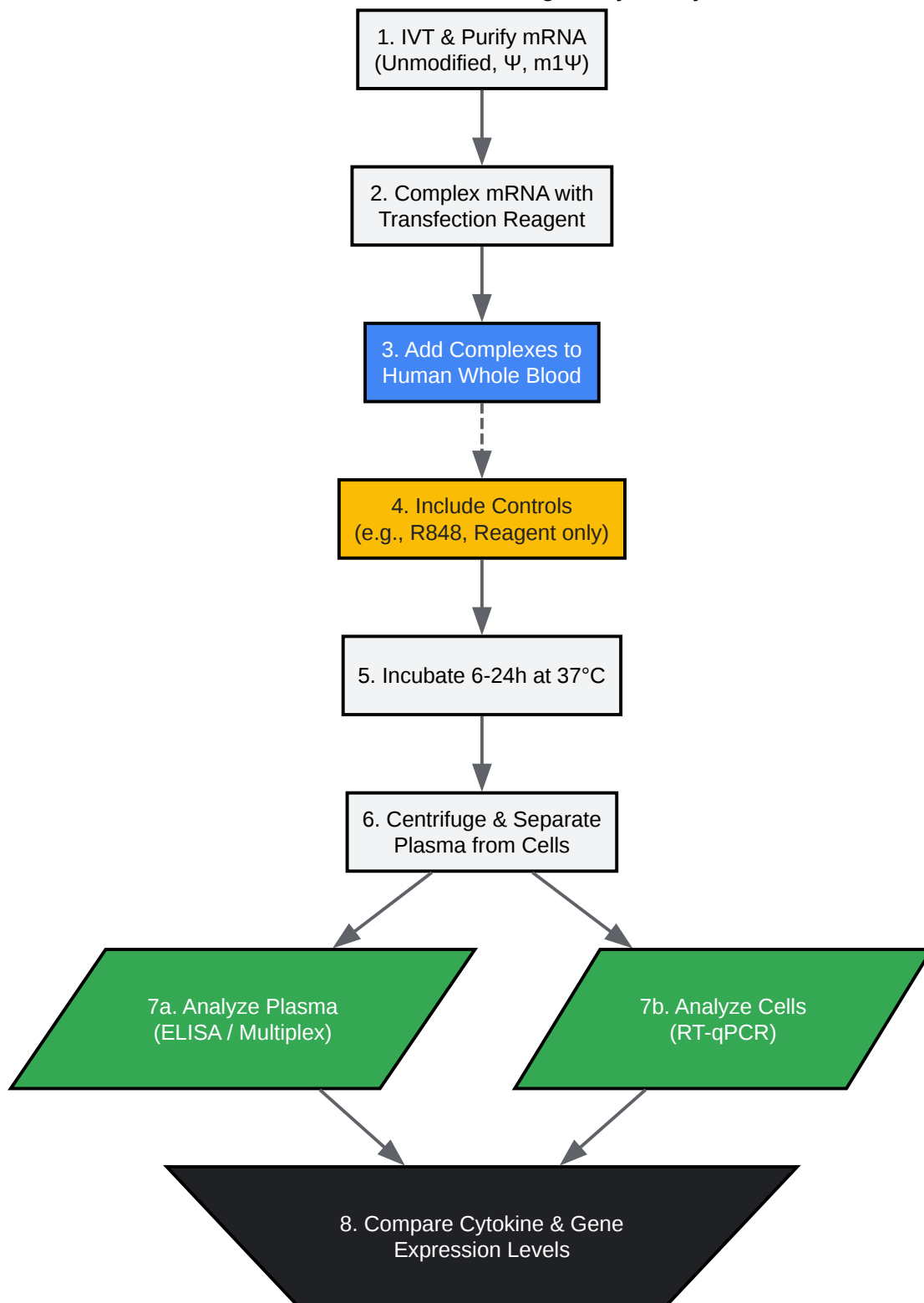
Table 1: Comparison of Uridine Modifications in mRNA

Feature	Unmodified Uridine (U)	Pseudouridine (Ψ)	N1-Methylpseudouridine (m1 Ψ)
Innate Immune Activation	High	Reduced	Markedly Reduced [4] [10] [14]
TNF- α Induction	High	Significantly Lower than U	Lowest [16] [17] [18]
IFN- α Induction	High	Lower than U	Markedly Lower [9] [16]
IL-6 Induction	High	Lower than U	Lowest [17] [18]
Protein Expression	Low (suppressed by immune response)	Increased (10- to 100-fold vs U)	Highest (>10-fold vs Ψ) [4] [19] [20]
Translational Fidelity	High	Marginally increased errors	High, no significant impact [4] [21]
mRNA Stability	Low	Increased	Increased [14] [22]

Studies have consistently demonstrated that the complete substitution of uridine with m1 Ψ results in the lowest induction of inflammatory cytokines and the highest levels of protein expression compared to both unmodified and Ψ -modified mRNA.[\[5\]](#)[\[20\]](#) This enhanced performance has led to m1 Ψ becoming the modification of choice for clinically approved mRNA vaccines.[\[4\]](#)[\[12\]](#)



Workflow: In Vitro Immunogenicity Assay

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